

Technical Support Center: 5-(4-Methoxyphenyl)nicotinamide Formulation & Solubility

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Compound of Interest

Compound Name: 5-(4-Methoxyphenyl)nicotinamide

CAS No.: 198345-91-4

Cat. No.: B1611427

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Welcome to the Technical Support Center for **5-(4-Methoxyphenyl)nicotinamide** (CAS: 198345-91-4). As a Senior Application Scientist, I have compiled this guide to address the most common physicochemical hurdles researchers face when working with this compound.

While the parent molecule, nicotinamide, is highly water-soluble [1], the introduction of the bulky, lipophilic 4-methoxyphenyl group at the 5-position drastically alters its thermodynamic profile. This modification significantly lowers the dielectric constant required for solvation, making the compound prone to rapid aggregation and precipitation in physiological buffers [2]. This guide provides mechanistic explanations and self-validating protocols to ensure your in vitro and in vivo assays yield reproducible, artifact-free data.

Frequently Asked Questions (FAQs)

Q1: Why does 5-(4-Methoxyphenyl)nicotinamide precipitate immediately when I dilute my DMSO stock into cell culture media?

The Causality: This is a classic example of the "solvent shift" or "hydrophobic effect." When you inject a highly concentrated DMSO stock into an aqueous buffer, the DMSO diffuses into the bulk water faster than the drug molecules can disperse. The lipophilic 4-methoxyphenyl ring is suddenly exposed to a high-dielectric aqueous environment. To minimize the entropically unfavorable ordering of water molecules around this hydrophobic surface, the drug molecules rapidly self-associate via Van der Waals forces, leading to micro-precipitation. The Solution: You must lower the thermodynamic barrier of solvation. This can be achieved by pre-warming the media, adding a carrier protein (like 0.1% BSA), or utilizing a step-wise serial dilution rather than a single large-volume spike.

Q2: What is the maximum recommended concentration for in vitro assays without causing solvent toxicity?

The Causality: Most mammalian cell lines exhibit phenotypic alterations or cytotoxicity when DMSO concentrations exceed 0.1% to 0.5% (v/v). Because **5-(4-Methoxyphenyl)nicotinamide** requires organic solvents for initial dissolution, your maximum assay concentration is mathematically bottlenecked by the stock concentration. If your maximum achievable stock in anhydrous DMSO is 50 mM, a 0.1% final DMSO concentration limits your maximum assay dose to 50 μ M. The Solution: Maximize your stock concentration using anhydrous, nitrogen-purged DMSO, and use gentle sonication to ensure absolute saturation. Always include a vehicle control matching the exact DMSO concentration of your highest treatment arm.

Q3: I need to dose this compound in vivo (IP/PO), but I cannot use high volumes of DMSO. What is the best formulation strategy?

The Causality: Systemic administration of high-concentration DMSO causes severe tissue necrosis and hemolysis. For in vivo applications, you must shift from a co-solvent strategy to an inclusion complexation strategy. The Solution: Use Hydroxypropyl- β -cyclodextrin (HP- β -CD). HP- β -CD is a cyclic oligosaccharide with a hydrophilic exterior and a lipophilic central cavity [3]. The 4-methoxyphenyl moiety of the drug spontaneously enters this cavity via thermodynamic displacement of high-enthalpy water molecules, forming a water-soluble 1:1 inclusion complex that is safe for animal dosing.

Experimental Protocols & Troubleshooting

Protocol A: Preparation of a Stable In Vitro Stock Solution (DMSO)

This protocol utilizes a self-validating optical check to ensure true solvation rather than micro-suspension.

- **Equilibration:** Allow the lyophilized **5-(4-Methoxyphenyl)nicotinamide** powder to reach room temperature in a desiccator before opening to prevent ambient moisture condensation, which prematurely initiates the hydrophobic effect.
- **Solvation:** Weigh the desired mass and add anhydrous, sterile-filtered DMSO ($\geq 99.9\%$ purity) to achieve a 20 mM to 50 mM stock.
- **Energy Input:** Vortex vigorously for 60 seconds. If particulates remain, place the vial in a sonicating water bath at 37°C for 5–10 minutes. The acoustic cavitation provides the activation energy required to break intermolecular crystal lattice bonds.
- **Self-Validation (The OD600 Check):** To confirm the absence of invisible micro-precipitates, transfer 100 μL of the stock to a cuvette and measure the optical density at 600 nm against a pure DMSO blank.
 - **Validation:** An $\text{OD}_{600} < 0.01$ indicates a true solution. An $\text{OD}_{600} > 0.05$ indicates light scattering from micro-crystals, requiring further sonication or the addition of a co-solvent (e.g., 5% Ethanol).
- **Storage:** Aliquot into single-use amber vials, purge with Argon or Nitrogen gas to prevent oxidation, and store at -20°C.

Protocol B: HP- β -CD Complexation for In Vivo Dosing

This protocol generates an aqueous-compatible formulation without relying on toxic organic solvents.

- **Excipient Preparation:** Prepare a 20% (w/v) solution of HP- β -CD in sterile 0.9% saline or PBS. Stir until completely clear.

- **Drug Addition:** Add the dry **5-(4-Methoxyphenyl)nicotinamide** powder directly to the HP- β -CD solution. Do not dissolve in DMSO first, as residual DMSO can disrupt the thermodynamic equilibrium of the cyclodextrin cavity.
- **Thermodynamic Incubation:** Stir the suspension continuously at 37°C for 12 to 24 hours. The prolonged kinetic energy is required to drive the drug molecules into the cyclodextrin cavities.
- **Sterile Filtration & Self-Validation:** Pass the final solution through a 0.22 μ m PES (Polyethersulfone) syringe filter.
 - **Validation:** Carefully inspect the filter membrane afterward. If a significant amount of white powder is retained on the membrane, complexation was incomplete. You must either decrease the target drug concentration or increase the HP- β -CD percentage (up to 30% w/v).

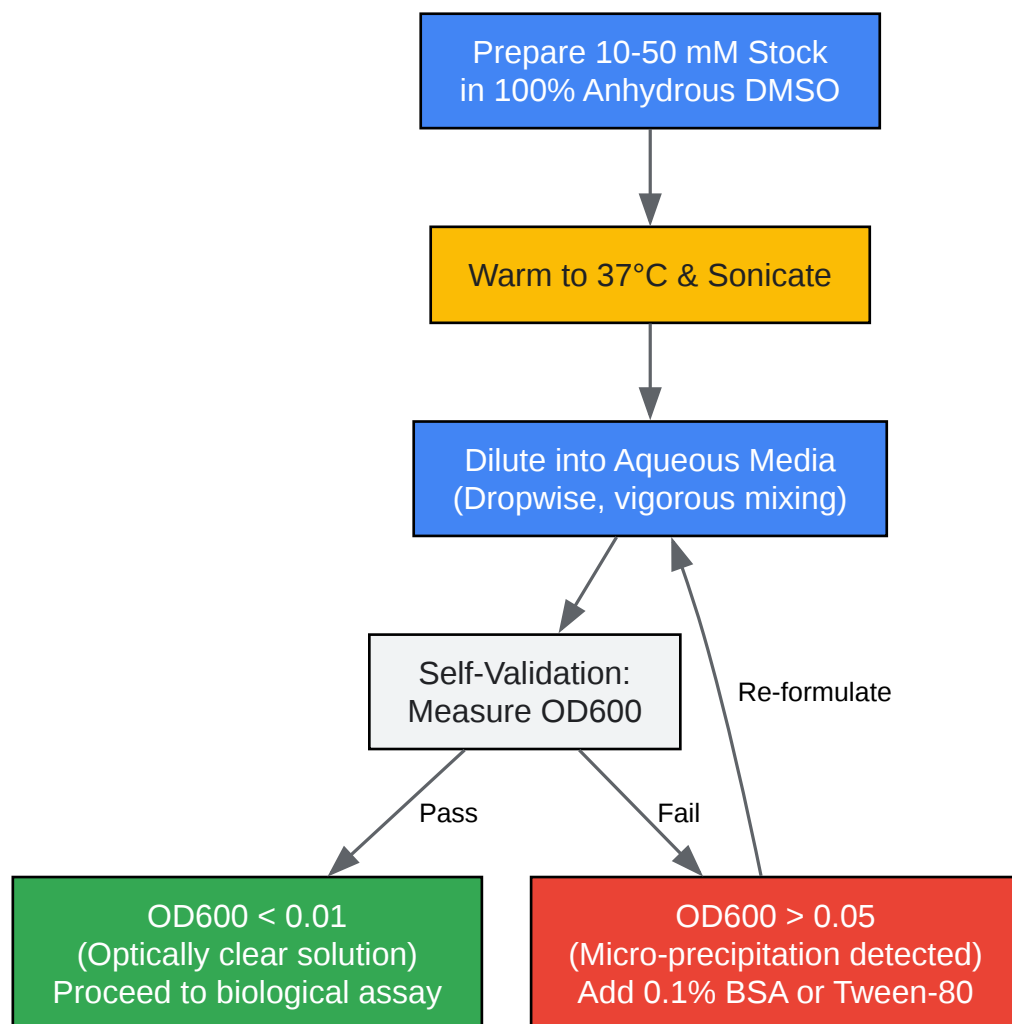
Quantitative Data Summaries

Table 1: Solubility Profile of **5-(4-Methoxyphenyl)nicotinamide** across Solvents

Solvent System	Estimated Solubility (mg/mL)	Suitability	Primary Mechanism of Solvation
Anhydrous DMSO	~15.0 - 20.0	In vitro stock	High polarity, disrupts hydrogen bonding
DMF	~10.0 - 15.0	Chemical synthesis	Dipole-dipole interactions
Ethanol (100%)	~2.0 - 5.0	Co-solvent	Moderate polarity, lipophilic interaction
PBS (pH 7.4)	< 0.1	Unsuitable	N/A (Hydrophobic exclusion)
20% HP- β -CD (Aqueous)	~2.5 - 5.0	In vivo dosing	Host-guest inclusion complexation

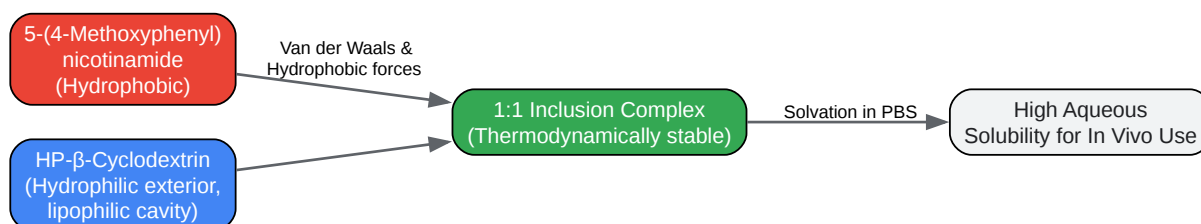
Note: Data extrapolated from baseline nicotinamide derivative profiles [1][3]. Always verify final concentrations empirically using HPLC-UV if precise dosing is critical.

Mechanistic Visualizations



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Workflow for detecting and resolving compound precipitation in aqueous media.



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Mechanism of HP- β -CD inclusion complexation enhancing aqueous solubility.

References

- IntechOpen.Effect of Cyclodextrin Derivatization on Solubility and Efficacy of Drugs.
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